

Material Safety Data Sheet (MSDS) for "Ethyl 4-isopropylthiazole-2-carboxylate"

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Compound of Interest

Compound Name: Ethyl 4-isopropylthiazole-2-carboxylate

Cat. No.: B131312

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Ethyl 4-isopropylthiazole-2-carboxylate: A Technical Safety Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: An official Material Safety Data Sheet (MSDS) for **Ethyl 4-isopropylthiazole-2-carboxylate** (CAS No. 156589-82-1) is not readily available from public sources. This technical guide has been compiled from information provided by chemical suppliers and data from related chemical compounds to provide a comprehensive overview of its potential hazards and safe handling procedures. This document should be used as a supplementary resource and not as a substitute for a certified SDS provided by a supplier.

Chemical Identification and Physical Properties

Ethyl 4-isopropylthiazole-2-carboxylate is a substituted thiazole derivative. Thiazole rings are important structural motifs in many biologically active compounds. A summary of its known physical and chemical properties is provided below.

Property	Value	Source
CAS Number	156589-82-1	ChemicalBook
Molecular Formula	C9H13NO2S	ChemicalBook[1]
Molecular Weight	199.27 g/mol	ChemicalBook[1]
Predicted pKa	0.96 ± 0.10	ChemicalBook

Hazard Identification and GHS Classification

Based on available data, **Ethyl 4-isopropylthiazole-2-carboxylate** is classified as a hazardous substance. The GHS hazard statements associated with this compound are summarized below.

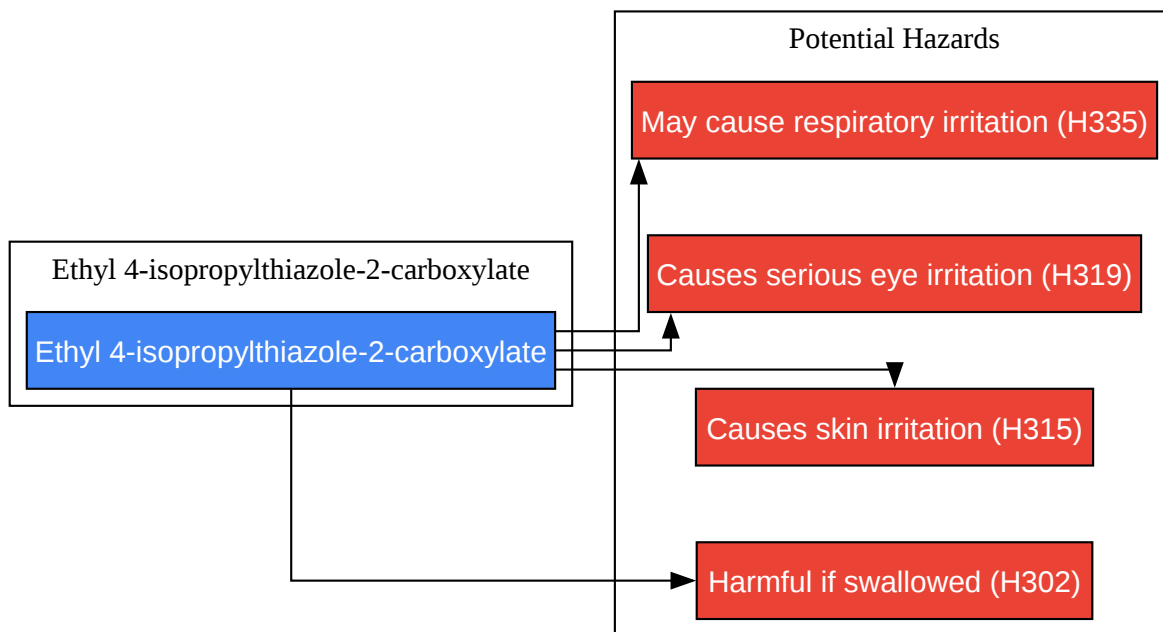
GHS Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

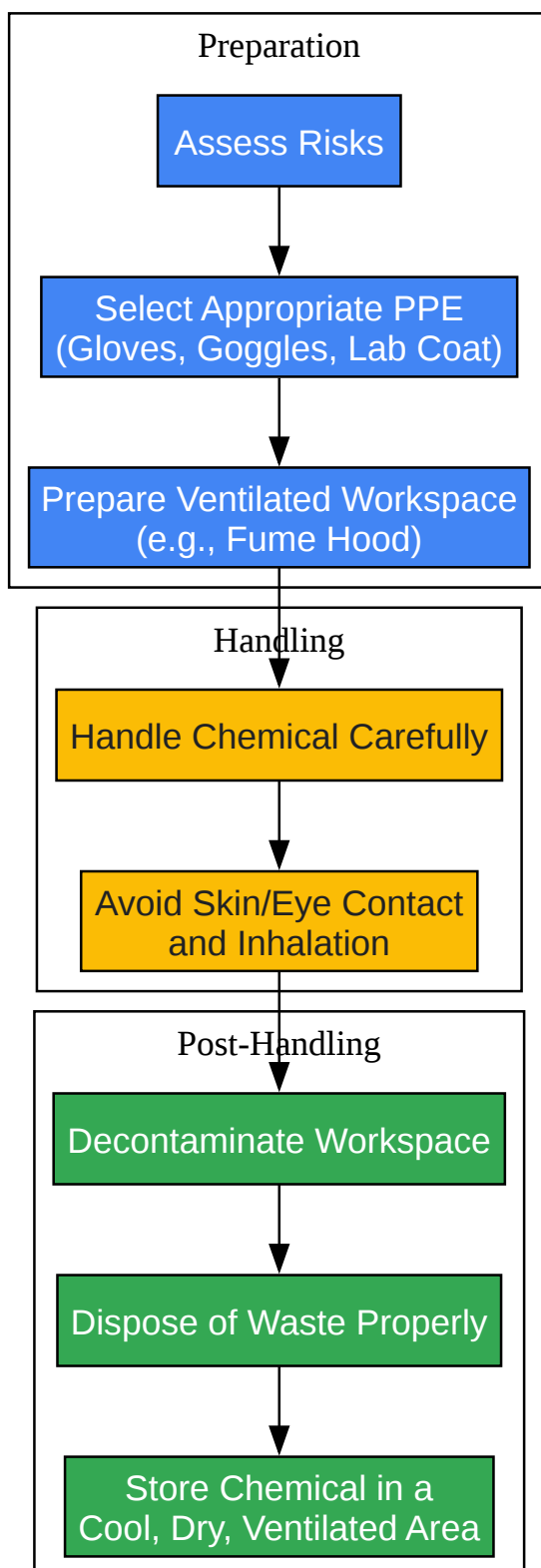
Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.





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References

- 1. ETHYL 4-ISOPROPYLTHIAZOLE-2-CARBOXYLATE | 156589-82-1
[amp.chemicalbook.com]
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